Spectroscopic Characterization of 5,7-Dichlorobenzofuran: A Technical Guide

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Compound of Interest

Compound Name:	*5,7-Dichlorobenzofuran*
CAS No.:	*23145-06-4*
Cat. No.:	*B1596099*

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Introduction

5,7-Dichlorobenzofuran is a halogenated heterocyclic compound of significant interest in medicinal chemistry and materials science. As with any molecule destined for high-value applications, unambiguous structural confirmation and purity assessment are paramount. This technical guide provides an in-depth analysis of the spectroscopic data of **5,7-Dichlorobenzofuran**, focusing on Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS). This document is intended for researchers, scientists, and drug development professionals, offering not just data, but a framework for its interpretation and application. In the absence of publicly available experimental spectra for **5,7-Dichlorobenzofuran**, this guide will utilize high-quality predicted data from validated computational methods to illustrate the expected spectroscopic features.

Molecular Structure and Spectroscopic Overview

The structure of **5,7-Dichlorobenzofuran**, presented below, dictates its spectroscopic signature. The molecule consists of a bicyclic system with a furan ring fused to a benzene ring, with chlorine atoms at positions 5 and 7. This substitution pattern significantly influences the

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electronic environment of the protons and carbons, leading to a unique set of signals in its NMR spectra. The vibrational modes of the bonds within the molecule give rise to a characteristic IR absorption pattern, while its molecular weight and fragmentation behavior are elucidated by mass spectrometry.

Caption: Molecular structure of **5,7-Dichlorobenzofuran**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the carbon-hydrogen framework of a molecule. For **5,7-Dichlorobenzofuran**, both ^{1}H and ^{13}C NMR provide critical information for structural verification.

^{1}H NMR Spectroscopy

Predicted ^{1}H NMR Data (500 MHz, $CDCl_3$)

Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment
7.66	d	1H	H-2
7.45	d	1H	H-4
7.28	d	1H	H-6
6.83	d	1H	H-3

Interpretation:

The proton NMR spectrum of **5,7-Dichlorobenzofuran** is expected to show four distinct signals in the aromatic region.

- H-2 and H-3: These protons on the furan ring will appear as doublets due to coupling with each other. The downfield shift of H-2 (predicted at 7.66 ppm) is attributed to its proximity to the electronegative oxygen atom. H-3 (predicted at 6.83 ppm) will be upfield in comparison.
- H-4 and H-6: The two protons on the benzene ring, H-4 and H-6, are also predicted to be doublets. Their chemical shifts are influenced by the electron-withdrawing chloro

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substituents. The specific positioning of these signals can be confirmed by 2D NMR experiments like COSY and NOESY.

Experimental Protocol: Acquiring ^{1}H NMR Spectra

- Sample Preparation: Dissolve approximately 5-10 mg of **5,7-Dichlorobenzofuran** in 0.6-0.7 mL of deuterated chloroform ($CDCl_3$). The use of a deuterated solvent is crucial to avoid large solvent signals in the spectrum.
- Instrumentation: Utilize a 400 MHz or higher field NMR spectrometer. A higher field strength will provide better signal dispersion, which is beneficial for resolving closely spaced peaks.
- Data Acquisition:
  - Tune and shim the spectrometer to ensure a homogeneous magnetic field.
  - Acquire a standard one-dimensional proton spectrum using a 90° pulse.
  - Set the spectral width to cover the aromatic region (typically 0-10 ppm).
  - The number of scans can be adjusted to achieve an adequate signal-to-noise ratio (typically 16 or 32 scans).
- Data Processing:
  - Apply a Fourier transform to the acquired free induction decay (FID).
  - Phase the spectrum to obtain pure absorption signals.
  - Calibrate the chemical shift scale using the residual solvent peak of $CDCl_3$ (δ 7.26 ppm) as a reference.
  - Integrate the signals to determine the relative number of protons.

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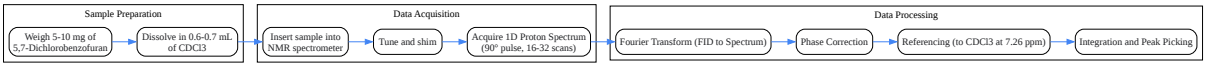

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Caption: Workflow for ^{1}H NMR data acquisition and processing.

^{13}C NMR Spectroscopy

Predicted ^{13}C NMR Data (125 MHz, $CDCl_3$)

Chemical Shift (δ, ppm)	Assignment
154.2	C-7a
145.8	C-2
129.5	C-3a
125.1	C-5
121.8	C-4
118.9	C-7
112.3	C-6
106.9	C-3

Interpretation:

The proton-decoupled ^{13}C NMR spectrum is predicted to show eight distinct signals, corresponding to the eight carbon atoms in the molecule.

- Quaternary Carbons: The carbons bearing chlorine atoms (C-5 and C-7) and the bridgehead carbons (C-3a and C-7a) are expected to appear as sharp singlets. Their chemical shifts are influenced by the substitution and the electronic nature of the bicyclic system.

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- Methine Carbons: The carbons bonded to hydrogen (C-2, C-3, C-4, and C-6) will also appear as singlets in a proton-decoupled spectrum. The chemical shifts are consistent with their positions in the aromatic and furan rings. For instance, C-2 is significantly downfield due to its proximity to the oxygen atom.

Experimental Protocol: Acquiring ^{13}C NMR Spectra

The protocol is similar to that for ^{1}H NMR, with the following key differences:

- Pulse Program: A proton-decoupled pulse sequence (e.g., zgpg30) is typically used to simplify the spectrum by removing C-H coupling.
- Number of Scans: Due to the lower natural abundance of ^{13}C and its smaller gyromagnetic ratio, a larger number of scans (e.g., 1024 or more) is generally required to obtain a good signal-to-noise ratio.
- Spectral Width: The typical spectral width for ^{13}C NMR is much larger, usually from 0 to 220 ppm.

Infrared (IR) Spectroscopy

IR spectroscopy provides information about the functional groups present in a molecule by measuring the absorption of infrared radiation, which excites molecular vibrations.

Predicted IR Data

Wavenumber (cm^{-1})	Intensity	Assignment
3100-3000	Medium	Aromatic C-H stretch
1620-1580	Medium	C=C aromatic ring stretching
1470-1440	Strong	C=C aromatic ring stretching
1250-1180	Strong	C-O-C asymmetric stretch (furan)
850-750	Strong	C-Cl stretch
800-600	Strong	Out-of-plane C-H bending

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Interpretation:

The IR spectrum of **5,7-Dichlorobenzofuran** is expected to be characterized by the following key absorptions:

- Aromatic C-H Stretch: Weak to medium bands above 3000 cm^{-1} are characteristic of C-H stretching in the aromatic and furan rings.
- Aromatic C=C Stretch: Several bands in the 1620-1440 cm^{-1} region correspond to the stretching vibrations of the carbon-carbon double bonds in the benzene and furan rings.
- C-O-C Stretch: A strong absorption band in the 1250-1180 cm^{-1} region is indicative of the asymmetric C-O-C stretching of the furan ether linkage.
- C-Cl Stretch: Strong absorptions in the 850-750 cm^{-1} region are expected for the C-Cl bonds.
- Out-of-plane C-H Bending: The substitution pattern on the benzene ring can often be inferred from the out-of-plane C-H bending vibrations in the 800-600 cm^{-1} region.

Experimental Protocol: Acquiring IR Spectra

- Sample Preparation:
  - KBr Pellet: Grind a small amount of the solid sample (1-2 mg) with anhydrous potassium bromide (KBr, ~100 mg). Press the mixture into a transparent pellet using a hydraulic press.
  - ATR (Attenuated Total Reflectance): Place a small amount of the solid sample directly onto the ATR crystal. This method requires minimal sample preparation.
- Instrumentation: Use a Fourier-Transform Infrared (FTIR) spectrometer.
- Data Acquisition:
  - Record a background spectrum of the empty sample compartment (for KBr) or the clean ATR crystal.

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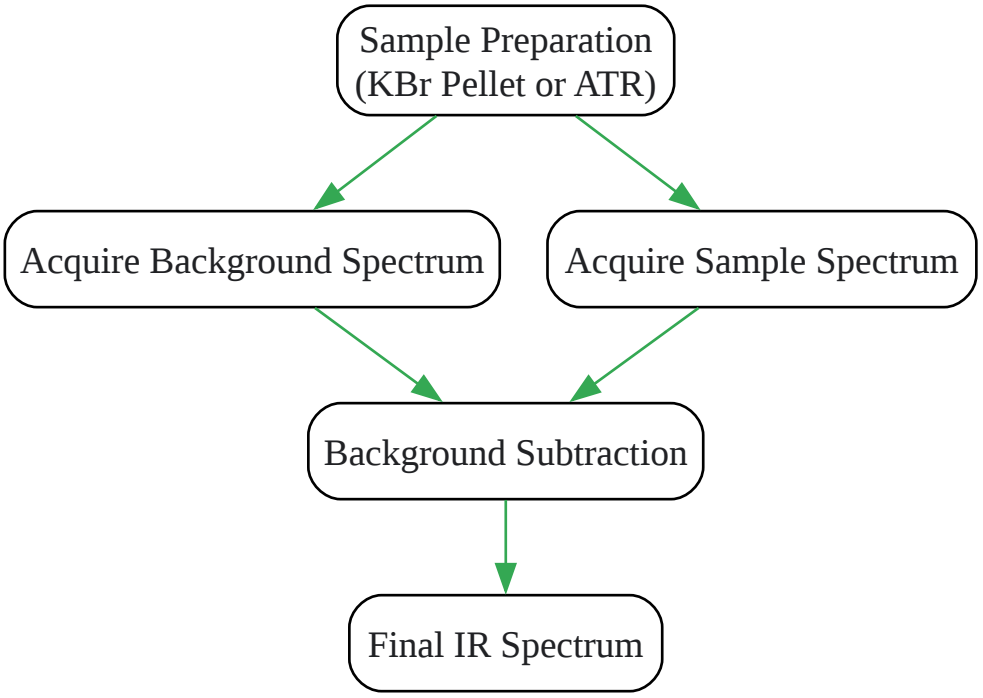
- Place the sample in the beam path and record the sample spectrum.
- The final spectrum is an average of multiple scans (e.g., 16 or 32) to improve the signal-to-noise ratio.

- Data Processing: The spectrometer software automatically subtracts the background spectrum from the sample spectrum to produce the final absorbance or transmittance spectrum.



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Caption: General workflow for acquiring an FTIR spectrum.

Mass Spectrometry (MS)

Mass spectrometry is an analytical technique that measures the mass-to-charge ratio (m/z) of ions. It provides information about the molecular weight and elemental composition of a compound, as well as structural information based on its fragmentation pattern.

Predicted Mass Spectrum Data (Electron Ionization - EI)

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m/z	Relative Intensity (%)	Assignment
188, 190, 192	100, 65, 10	$[M]^+$, $[M+2]^+$, $[M+4]^+$ (Molecular Ion Cluster)
153, 155	High	$[M-Cl]^+$
125	Moderate	$[M-Cl-CO]^+$
89	Moderate	$[C_7H_5]^+$

Interpretation:

- Molecular Ion Peak: The molecular ion peak ($[M]^+$) will appear as a characteristic cluster due to the presence of two chlorine atoms. The isotopic pattern for two chlorines (^{35}Cl and ^{37}Cl) will result in peaks at m/z 188, 190, and 192 with a relative intensity ratio of approximately 9:6:1. This isotopic signature is a strong confirmation of the presence of two chlorine atoms.
- Fragmentation Pattern: Under electron ionization (EI), the molecular ion is expected to undergo fragmentation. Common fragmentation pathways for benzofurans include the loss of a chlorine atom ($[M-Cl]^+$) and subsequent loss of carbon monoxide ($[M-Cl-CO]^+$). The observation of these fragment ions provides further structural confirmation.

Experimental Protocol: Acquiring EI-MS Data

- Sample Introduction: Introduce a small amount of the sample into the mass spectrometer, typically via a direct insertion probe for solids or after separation by gas chromatography (GC-MS).
- Ionization: Use a standard electron ionization (EI) source with an electron energy of 70 eV.
- Mass Analysis: Scan a range of m/z values (e.g., 50-300 amu) using a quadrupole, time-of-flight (TOF), or magnetic sector mass analyzer.
- Data Analysis: Analyze the resulting mass spectrum to identify the molecular ion cluster and major fragment ions. Compare the observed isotopic pattern of the molecular ion with the theoretical pattern for a molecule containing two chlorine atoms.

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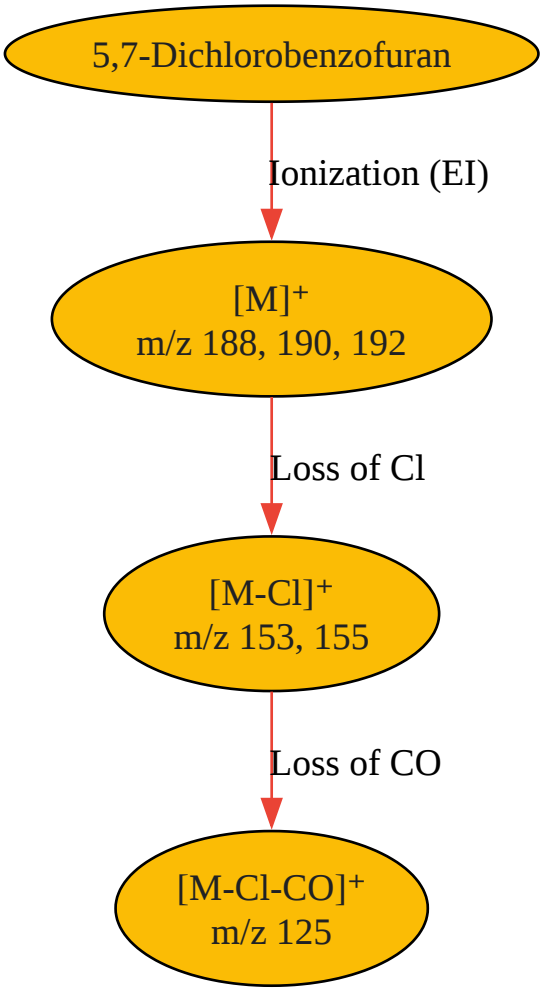

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